

Introduction: Navigating the Isomers of Hydroxyethylpyrrolidine

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Compound of Interest

Compound Name: 3-Pyrrolidineethanol

CAS No.: 931-44-2

Cat. No.: B1338628

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The term "3-hydroxyethylpyrrolidine" can be ambiguous and may refer to several structural isomers depending on the attachment point of the hydroxyethyl group to the pyrrolidine ring. The primary isomers include:

- 1-(2-Hydroxyethyl)pyrrolidine (N-(2-Hydroxyethyl)pyrrolidine): The hydroxyethyl group is attached to the nitrogen atom (position 1).
- 2-(Pyrrolidin-2-yl)ethanol: The hydroxyethyl group is attached to carbon position 2.
- 2-(Pyrrolidin-3-yl)ethanol: The hydroxyethyl group is attached to carbon position 3.

Due to the greater availability of comprehensive data and its prevalent use in chemical synthesis, this guide will focus primarily on the physical properties of 1-(2-Hydroxyethyl)pyrrolidine (CAS No: 2955-88-6). This compound, also known under the International Nonproprietary Name (INN) Epolamine, serves as a crucial intermediate in organic synthesis, particularly in the pharmaceutical industry. It is notably used to synthesize Diclofenac Epolamine, a salt of the common non-steroidal anti-inflammatory drug (NSAID) with enhanced water solubility and improved cutaneous absorption properties.^[1] Understanding its

physical properties is paramount for its effective handling, application, and development in research and manufacturing settings.

Chemical Identity and Structure

The foundational step in characterizing any chemical substance is to define its molecular structure and identity.

- IUPAC Name: 2-(pyrrolidin-1-yl)ethanol
- Synonyms: N-(2-Hydroxyethyl)pyrrolidine, 1-Pyrrolidineethanol, Epolamine
- CAS Number: 2955-88-6
- Molecular Formula: $C_6H_{13}NO$ [2][3]
- Molecular Weight: 115.17 g/mol [2][3]

The structure consists of a saturated five-membered pyrrolidine ring where the nitrogen atom is substituted with a 2-hydroxyethyl group. This combination of a tertiary amine and a primary alcohol dictates its characteristic physical and chemical properties, such as its hydrogen bonding capabilities and basicity.

Caption: Chemical structure of 1-(2-Hydroxyethyl)pyrrolidine.

Core Physical Properties

The physical state and behavior of 1-(2-Hydroxyethyl)pyrrolidine under various conditions are summarized below. These properties are critical for process design, safety assessments, and formulation development.

Property	Value	Source(s)
Appearance	Clear, colorless to slightly yellow or brown liquid	[4][5]
Boiling Point	79-81 °C @ 13 mmHg (17 hPa)	[4][6][7]
Density	0.985 g/mL @ 25 °C	[4][7][8]
Refractive Index (n ²⁰ /D)	1.4713 - 1.4743	[4][6]
Flash Point	56 °C (133 °F) - Closed Cup	[9][4][5]
Water Solubility	Partly soluble	[10][4][8]
Solubility in Organics	Soluble in alcohol, ether, and benzene	[10][4][8]
pKa (Predicted)	14.74 ± 0.10	[4][8]

Spectroscopic Profile

Spectroscopic analysis provides a fingerprint for molecular identification and structural elucidation. The following sections detail the characteristic spectral features of 1-(2-Hydroxyethyl)pyrrolidine.

Infrared (IR) Spectroscopy

The IR spectrum reveals the vibrational modes of the molecule's functional groups. The interpretation of this spectrum is a fundamental step in confirming the compound's identity.[11]

- **O-H Stretch:** A strong, broad absorption band is expected in the region of 3200-3600 cm⁻¹. This broadening is a classic indicator of intermolecular hydrogen bonding due to the hydroxyl group.
- **C-H Stretch:** Multiple sharp peaks appear in the 2850-3000 cm⁻¹ region, corresponding to the stretching vibrations of the C-H bonds in the methylene groups of the pyrrolidine ring and ethyl chain.

- C-O Stretch: A distinct band in the 1050-1150 cm^{-1} range signifies the C-O stretching of the primary alcohol.
- C-N Stretch: The tertiary amine C-N stretching vibration typically appears in the 1100-1250 cm^{-1} region.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. Predicted spectra and experimental data confirm the structure.[\[12\]](#)[\[13\]](#)

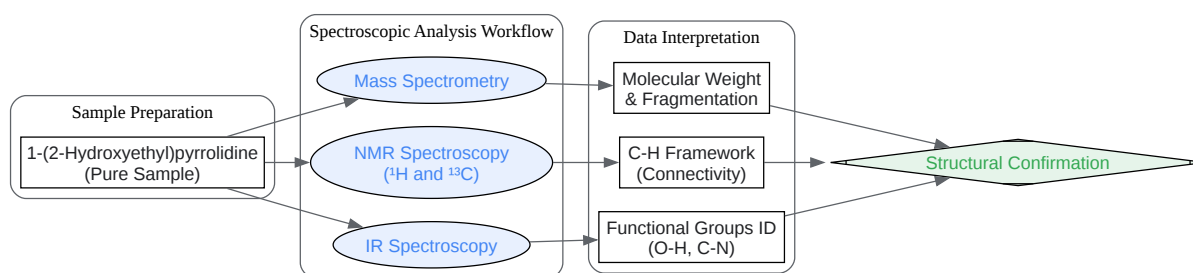
- ^1H NMR: The proton NMR spectrum will show distinct signals for the protons on the pyrrolidine ring and the hydroxyethyl side chain. The protons closest to the nitrogen and oxygen atoms will be shifted downfield. Key expected signals include:
 - A triplet for the $-\text{CH}_2-\text{OH}$ protons.
 - A triplet for the $-\text{N}-\text{CH}_2-$ protons of the ethyl group.
 - Multiplets for the pyrrolidine ring protons.
 - A singlet for the hydroxyl proton ($-\text{OH}$), which may be broad and its position can vary depending on concentration and solvent.
- ^{13}C NMR: The carbon NMR spectrum will display unique signals for each chemically distinct carbon atom. The carbons attached to the heteroatoms (N and O) will be the most deshielded, appearing further downfield.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and can provide structural information through fragmentation patterns.[\[14\]](#)[\[15\]](#)

- Molecular Ion Peak (M^+): The mass spectrum should exhibit a molecular ion peak corresponding to the molecular weight of the compound ($m/z = 115.17$).
- Fragmentation: Common fragmentation pathways would involve the loss of the hydroxyl group, cleavage of the C-C bond in the ethyl side chain, and fragmentation of the pyrrolidine

ring. Identifying these fragment ions helps to confirm the overall structure.



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Caption: Workflow for the structural elucidation of 1-(2-Hydroxyethyl)pyrrolidine.

Experimental Protocol: Density Determination

To ensure trustworthiness and reproducibility, a self-validating protocol for determining a key physical property is essential. The density of liquid samples like 1-(2-Hydroxyethyl)pyrrolidine can be accurately measured using a calibrated density meter or a pycnometer.

Objective: To accurately determine the density of 1-(2-Hydroxyethyl)pyrrolidine at 25 °C.

Apparatus:

- Pycnometer (Gay-Lussac type, 25 mL)
- Analytical balance (readable to ± 0.0001 g)
- Constant temperature water bath set to 25.0 ± 0.1 °C
- Thermometer

- 1-(2-Hydroxyethyl)pyrrolidine sample
- Deionized water (for calibration)
- Acetone (for cleaning/drying)

Methodology:

- Calibration of Pycnometer:
 - Clean the pycnometer thoroughly with deionized water, followed by acetone, and dry it completely.
 - Measure and record the mass of the empty, dry pycnometer (m_1).
 - Fill the pycnometer with deionized water that has been equilibrated to 25 °C. Insert the stopper carefully to ensure no air bubbles are trapped and the capillary is filled.
 - Place the filled pycnometer in the constant temperature water bath for 20 minutes to ensure thermal equilibrium.
 - Remove the pycnometer, carefully wipe the exterior dry, and measure its mass (m_2).
 - Calculate the volume of the pycnometer (V) using the known density of water at 25 °C ($\rho_{\text{water}} \approx 0.99704 \text{ g/cm}^3$): $V = (m_2 - m_1) / \rho_{\text{water}}$
- Measurement of Sample Density:
 - Empty and dry the calibrated pycnometer.
 - Fill the pycnometer with the 1-(2-Hydroxyethyl)pyrrolidine sample, which has been pre-equilibrated to 25 °C.
 - Repeat the thermal equilibration step in the water bath for 20 minutes.
 - Remove, dry the exterior, and measure the mass of the pycnometer filled with the sample (m_3).

- Calculate the density of the sample (ρ_{sample}) using the previously determined volume:
$$\rho_{\text{sample}} = (m_3 - m_1) / V$$
- Validation and Repetition:
 - The procedure should be repeated at least three times. The average of the results is reported as the final density.
 - The standard deviation of the measurements should be calculated to ensure precision. The results should align closely with the literature value of 0.985 g/mL.[\[4\]](#)[\[7\]](#)[\[8\]](#)

Safety and Handling

Based on available Safety Data Sheets (SDS), 1-(2-Hydroxyethyl)pyrrolidine is classified as a flammable liquid and vapor (Category 3).[\[3\]](#)[\[7\]](#)

- Precautionary Measures: Keep away from heat, sparks, open flames, and hot surfaces.[\[9\]](#) Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[9\]](#)[\[5\]](#)
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

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